

Pharmacological Profile Comparison: RTI-112 vs. RTI-51

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Compound Focus: RTI-51 Hydrochloride

CAS No.: 1391052-88-2

Cat. No.: S1800116

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The table below summarizes the key available data for these two phenyltropane compounds. The affinity values (K_i in nM) represent the concentration needed to bind to half the transporters; a lower number indicates a higher affinity [1] [2].

| Feature | RTI-112 | RTI-51 (Bromopane) |
|-----------------------------------|--|--|
| Primary Transporter Affinity | Dopamine Transporter (DAT) and Serotonin Transporter (SERT) [2]. | Dopamine Transporter (DAT) [1]. |
| DAT Affinity (K _i nM) | Data missing from search results. | 1.7 nM [1]. |
| SERT Affinity (K _i nM) | Data missing from search results. | 10.6 nM [1]. |
| NET Affinity (K _i nM) | Data missing from search results. | 37.4 nM [1]. |
| Transporter Selectivity | Nonselective monoamine transporter inhibitor [2]. | DAT > SERT > NET (Dopamine selective) [1]. |

| Feature | RTI-112 | RTI-51 (Bromopane) |
|---|--|---|
| Onset & Duration of Action | Slower onset (30-60 min), longer duration (~10 hours) [2]. | Information missing from search results. |
| Key Behavioral & Therapeutic Notes | Used in research on reducing cocaine intake [3]. Can reduce cocaine craving at high DAT occupancy doses [3]. | Significantly enhances locomotor activity. Potential as a treatment for cocaine use due to a long-lasting substitution effect that reduces drug-seeking behavior [4]. |
| Molecular Weight | Information missing from search results. | 338.245 g·mol ⁻¹ [1]. |
| Chemical Formula | Information missing from search results. | C ₁₆ H ₂₀ BrNO ₂ [1]. |

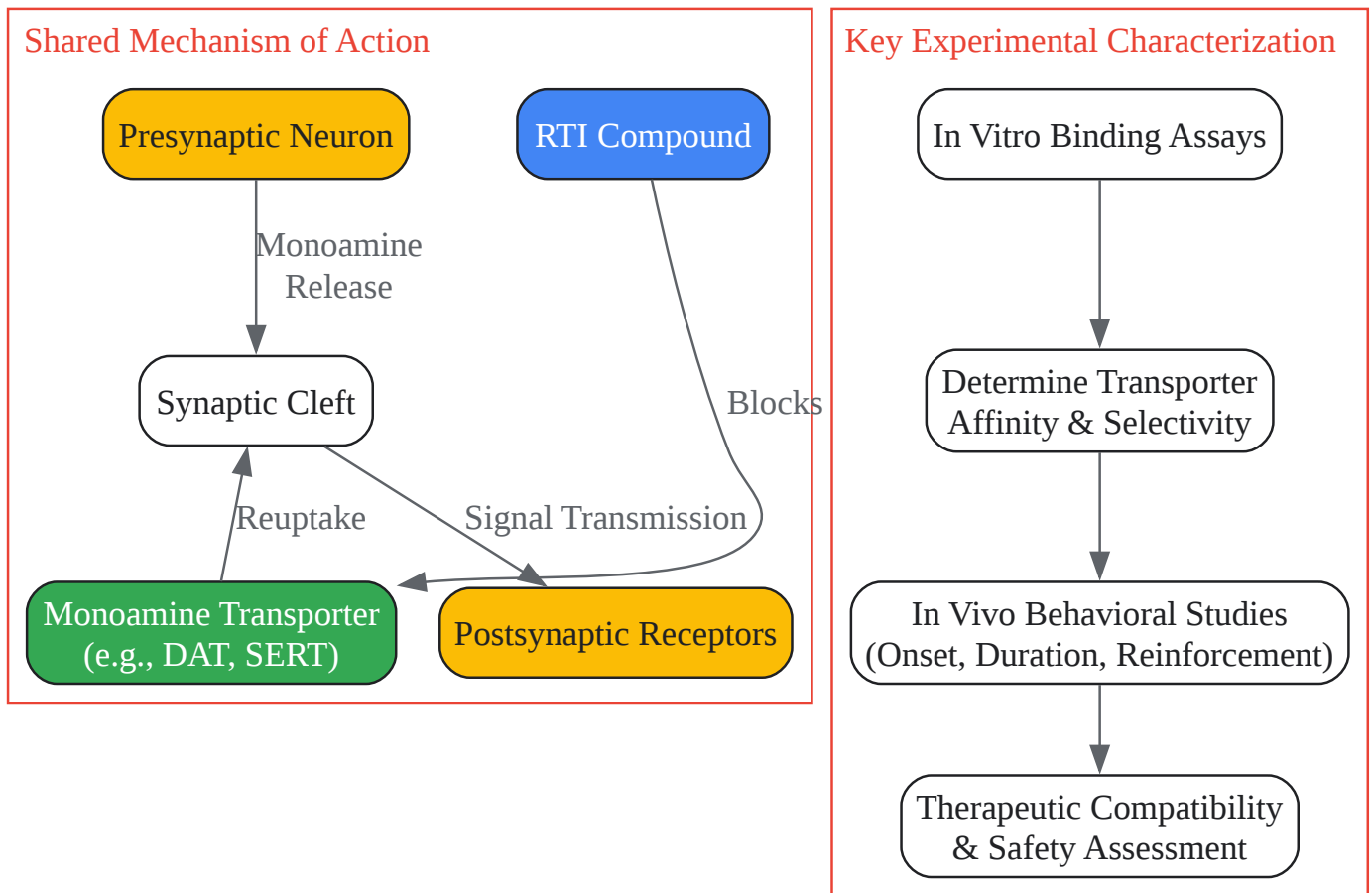
Experimental Data and Methodologies

The pharmacological profiles are established through standardized experimental protocols. Here are the key methodologies cited in the research:

- **In Vitro Transporter Binding Assays:** The binding affinities (K_i values) for RTI-51 were determined using competitive radioligand binding assays on rat brain tissue [1]. In these experiments:
 - Dopamine Transporter (DAT) binding was measured by displacing a radiolabeled cocaine analog, [³H]CFT [1].
 - Norepinephrine Transporter (NET) binding was measured by displacing [³H]Nisoxetine [1].
 - Serotonin Transporter (SERT) binding was measured by displacing [³H]Paroxetine [1].
- **In Vivo Behavioral Studies:** The long duration of action for RTI-112 was characterized in studies on squirrel monkeys [2]. The stimulant and reinforcing effects were assessed by measuring the rate of onset and how long the compound could serve as a substitute for cocaine in self-administration protocols [2].
- **Compatibility Studies:** The potential for simultaneous use of a treatment (like an anticocaine catalytic antibody) with a cocaine analog was tested via **ELISA (Enzyme-Linked Immunosorbent Assay)**. One study confirmed that an anticocaine antibody had no significant affinity for RTI-51, suggesting they would not interfere with each other in a therapeutic setting [5].

Signaling Pathways and Experimental Workflow

The core mechanism of action for phenyltropanes like RTI-112 and RTI-51 involves blocking monoamine transporters on neuronal membranes. The diagram below illustrates this shared pathway and a generalized experimental workflow for their characterization.



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Key Implications for Research

- **Transporter Selectivity is Crucial:** The distinct selectivity profiles suggest different research applications. RTI-51, with its clearer dopamine selectivity, is a more specific tool for studying the role of DAT in stimulant effects and addiction [1]. RTI-112's non-selective profile may be better for investigating the interaction between dopamine and serotonin systems in cocaine abuse [2].

- **Pharmacokinetics Influence Application:** The established long duration of RTI-112 (~10 hours) makes it a candidate for studying long-acting agonist therapies for addiction, as a single dose could provide a sustained effect [2].
- **Compatibility for Combined Therapies:** The finding that an anticocaine antibody does not bind RTI-51 is significant. It implies that these two types of treatments could potentially be used together—one to block cocaine's effects and the other to provide a stabilizing substitution therapy—without interfering with one another [5].

Important Limitations and Future Directions

- **Incomplete Data:** A major limitation is the lack of a complete, directly comparable data set. Critical affinity values (K_i) for RTI-112 are missing from the search results, making a full quantitative comparison impossible.
- **Species and Model Variance:** The available data comes from different experimental models (e.g., rat brain tissue, squirrel monkeys). Differences in species, radioligands, and methodologies can affect the absolute values and direct comparability.
- **Need for Human Data:** All information found is from preclinical animal studies. The effects and safety profiles of these compounds in humans remain unknown and are a necessary area for future research.

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References

1. - RTI - Wikipedia 51 [en.wikipedia.org]
2. -177 - Wikipedia RTI [web.archive.org]
3. Phenyltropane - Wikipedia [en.m.wikipedia.org]
4. - RTI _TargetMol 51 [targetmol.com]
5. Anticocaine catalytic antibodies have no affinity for RTI compounds... [pubmed.ncbi.nlm.nih.gov]

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